

# Technical Guide: Nordoxepin-d4 Hydrochloride – Identification & Bioanalytical Application[1]

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## Compound of Interest

Compound Name: Nordoxepin-d4 Hydrochloride

Cat. No.: B13847008

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## Executive Summary

**Nordoxepin-d4 Hydrochloride** (CAS: 2249819-14-3) is the stable isotope-labeled analog of Nordoxepin, the primary active metabolite of the tricyclic antidepressant Doxepin.[1][2][3] It serves as the critical Internal Standard (IS) in clinical and forensic toxicology for the precise quantification of Nordoxepin via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide details the physicochemical identification, isotopic mechanics, and validated bioanalytical workflows required to utilize this compound effectively in regulated drug development environments.[1]

## Part 1: Chemical Identity & Specifications[1][4][5][6]

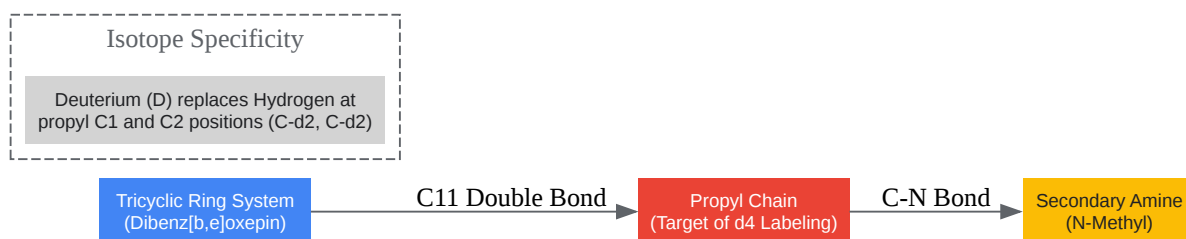
The accurate selection of reference materials is the foundation of GLP-compliant bioanalysis. [1] **Nordoxepin-d4 Hydrochloride** is preferred over the d3-analog (N-methyl label) in certain assays to avoid potential back-exchange or metabolic overlap, as the deuterium atoms are typically located on the propyl backbone.[1]

## Core Identifiers

Specification	Details
Compound Name	Nordoxepin-d4 Hydrochloride
Synonyms	N-Desmethyldoxepin-d4 HCl; 11-(3-Methylaminopropylidene-d4)-6,11-dihydrodibenz[b,e]oxepin HCl
CAS Number (Salt)	2249819-14-3 (Specific to the HCl salt form)
CAS Number (Free Base)	Not generally assigned separate from salt in commercial catalogs, refer to parent 2887-91-4 for unlabeled HCl
Molecular Formula	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> NO[1][2][3][4][5] · HCl
Molecular Weight	305.84 g/mol (Salt) / ~269.38 g/mol (Free Base)
Isotopic Purity	≥ 99% Deuterium incorporation (typically ≤ 1% d0 contribution)
Chemical Purity	≥ 98%

## Structural Characterization

The d4-labeling typically occurs on the propyl side chain (positions 1,1,2,2 relative to the amine), ensuring the label remains intact during the fragmentation of the side chain in mass spectrometry, or provides a distinct mass shift if the side chain is retained.[1]



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Caption: Schematic representation of Nordoxepin-d4 structure highlighting the propyl chain as the site of stable isotope labeling.

## Part 2: The Science of Isotopic Labeling

### Why Deuterium-d4?

In quantitative LC-MS/MS, the Internal Standard must mimic the analyte's ionization and extraction behavior while remaining spectrally distinct.<sup>[1]</sup>

- **Mass Shift (+4 Da):** A shift of +4 Da is optimal.<sup>[1]</sup> It places the IS signal far beyond the natural isotopic envelope (M+1, M+2) of the unlabeled analyte, preventing "cross-talk" where high concentrations of the drug falsely elevate the IS signal.<sup>[1]</sup>
- **Retention Time Stability:** Unlike <sup>13</sup>C labeling, Deuterium can cause a slight retention time shift (Chromatographic Isotope Effect).<sup>[1]</sup> However, for Nordoxepin, the d4-propyl labeling minimizes this shift compared to heavily deuterated aromatic rings, ensuring the IS co-elutes with the analyte to compensate for matrix effects.

### Fragmentation Mechanics (MRM)

Nordoxepin analyzes are typically performed in Positive Electrospray Ionization (ESI+).<sup>[1]</sup>

- **Precursor Ion:** [M+H]<sup>+</sup><sup>[1]</sup>
- **Unlabeled Nordoxepin:** m/z 266.2 → 107.1 (Tropylium fragment C<sub>7</sub>H<sub>7</sub><sup>+</sup>)
- **Nordoxepin-d4:** m/z 270.2 → 107.1
  - **Note:** The common product ion (m/z 107) is derived from the tricyclic ring system.<sup>[1]</sup> Since the d4 label is on the propyl side chain, the fragment mass (107) remains unchanged, while the precursor shifts by +4. This is a "Product Ion Stability" transition.

## Part 3: Analytical Application (LC-MS/MS Protocol)

This protocol outlines a validated workflow for extracting and quantifying Nordoxepin from human plasma using Nordoxepin-d4 HCl as the IS.

## Sample Preparation (Liquid-Liquid Extraction)

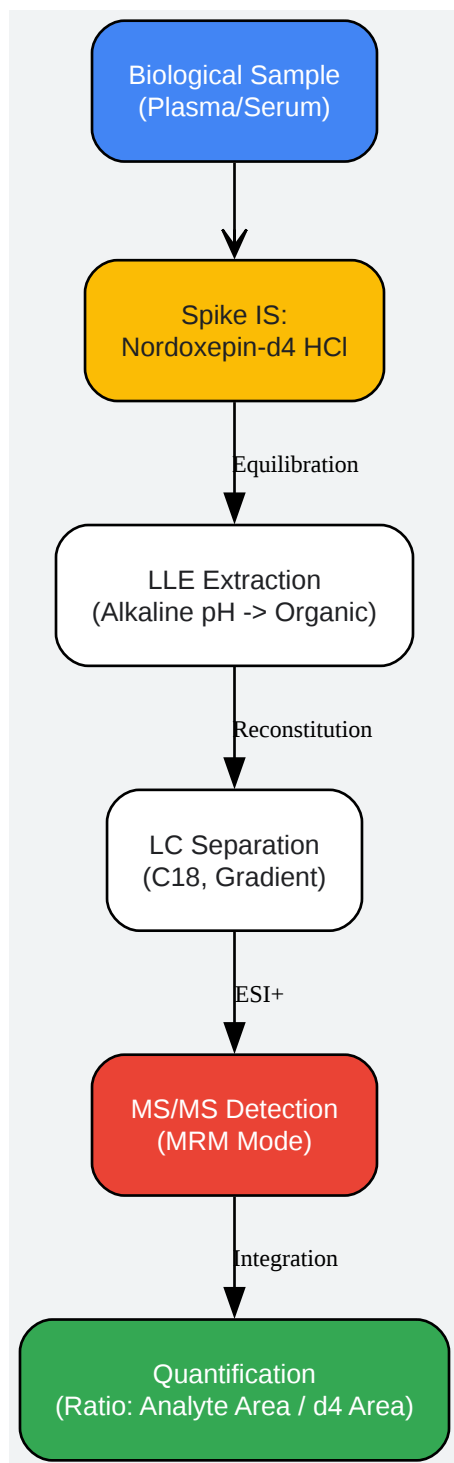
LLE is superior to protein precipitation for Tricyclic Antidepressants (TCAs) due to cleaner extracts and reduced matrix suppression.

- Aliquot: Transfer 200  $\mu$ L of plasma into a glass tube.
- IS Addition: Add 20  $\mu$ L of Nordoxepin-d4 HCl working solution (500 ng/mL in Methanol). Vortex 10 sec.
- Alkalinization: Add 100  $\mu$ L of 0.1 M NaOH or Carbonate Buffer (pH 9.8) to ensure the amine is in the free base form for extraction.[\[1\]](#)
- Extraction: Add 2 mL of extraction solvent (Hexane:Isoamyl alcohol, 98:2 v/v).
- Agitation: Mechanical shaker for 10 mins; Centrifuge at 4000 rpm for 5 mins.
- Reconstitution: Transfer supernatant to a clean tube; evaporate to dryness under  $N_2$  at 40°C. Reconstitute in 200  $\mu$ L Mobile Phase.

## LC-MS/MS Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., Kinetex 2.6 $\mu$ m, 50 x 2.1 mm)
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3. <a href="#">[1]</a> <a href="#">5</a> )
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Gradient	10% B to 90% B over 3.0 mins
Ionization	ESI Positive

## Workflow Logic Diagram



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Caption: Step-by-step bioanalytical workflow from sample spiking to ratio-metric quantification.

## Part 4: Handling, Stability, & Storage[1]

To maintain the integrity of the reference standard (CAS 2249819-14-3), strict adherence to storage protocols is required.[1]

- Primary Storage: Store neat solid at -20°C or -80°C. The hydrochloride salt is hygroscopic; allow the vial to equilibrate to room temperature before opening to prevent condensation.[1]
- Stock Solutions: Prepare primary stocks (e.g., 1 mg/mL) in Methanol. These are stable for up to 12 months at -20°C.
- Light Sensitivity: TCAs are photosensitive.[1] Use amber glassware for all solutions.
- Solubility: Soluble in Methanol, DMSO, and Water (due to HCl salt form).[1]

## References

- Toronto Research Chemicals (TRC). **Nordoxepin-d4 Hydrochloride** Product Page. CAS 2249819-14-3.[2][3][6] Accessed 2024. [Link](#)
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